

Application Notes and Protocols for the Identification of 5-Methyl-MDA

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Compound of Interest

Compound Name: 5-Methyl-MDA

CAS No.: 749191-14-8

Cat. No.: B1251306

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Introduction

5-Methyl-3,4-methylenedioxyamphetamine (**5-Methyl-MDA**) is a substituted amphetamine and a structural analog of 3,4-methylenedioxyamphetamine (MDA) and 3,4-methylenedioxymethamphetamine (MDMA). As a designer drug, its unique chemical structure necessitates robust analytical methods for unequivocal identification in forensic, clinical, and research settings. These application notes provide detailed protocols for the identification and characterization of **5-Methyl-MDA** using a suite of standard analytical techniques.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	1-(7-Methyl-1,3-benzodioxol-5-yl)propan-2-amine	[1]
Molecular Formula	C ₁₁ H ₁₅ NO ₂	[1]
Molecular Weight	193.24 g/mol	[2]
Appearance	White solid (as hydrochloride salt)	[3]
Melting Point	214-215 °C (as hydrochloride salt)	[3]

Analytical Techniques and Protocols

This section outlines the detailed experimental protocols for the identification of **5-Methyl-MDA** using Gas Chromatography-Mass Spectrometry (GC-MS), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a cornerstone technique for the identification of volatile and semi-volatile compounds like **5-Methyl-MDA**. The method provides both chromatographic retention time and a mass fragmentation pattern, which together offer a high degree of specificity.

a) Sample Preparation (for seized powder or pure substance):

- Accurately weigh 1 mg of the sample.
- Dissolve the sample in 1 mL of methanol.
- Vortex the solution to ensure complete dissolution.
- If necessary, dilute the sample to an appropriate concentration (e.g., 10 µg/mL) with methanol.

b) Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890A GC system (or equivalent)
- Mass Spectrometer: Agilent 5975C VL MSD (or equivalent)
- Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Injector Temperature: 250 °C
- Injection Mode: Splitless (or split 10:1 for concentrated samples)
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute
 - Ramp: 15 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: 40-400 amu

The primary fragmentation of phenethylamines like **5-Methyl-MDA** typically involves cleavage of the C-C bond beta to the nitrogen atom, resulting in a characteristic iminium ion.

Table 1: Predicted GC-MS Fragmentation for **5-Methyl-MDA**

Mass-to-Charge Ratio (m/z)	Proposed Fragment	Relative Abundance
193	$[M]^+$ (Molecular Ion)	Low
150	$[M - C_2H_5N]^+$	Moderate
135	$[M - C_3H_8N]^+$ (Benzylic cation)	Moderate
44	$[C_2H_6N]^+$ (Iminium ion)	High (Base Peak)

Note: The fragmentation pattern is predicted based on the fragmentation of similar structures like MDA and MDMA. The base peak is expected at m/z 44, corresponding to the iminium cation $[CH(CH_3)NH_2]^+$.

Experimental Workflow for GC-MS Analysis of **5-Methyl-MDA**



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Caption: Workflow for the GC-MS analysis of **5-Methyl-MDA**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity, making it ideal for the analysis of **5-Methyl-MDA** in complex matrices such as biological fluids. This protocol focuses on a method suitable for quantitative analysis.

a) Sample Preparation (for biological matrices, e.g., plasma or urine):

- To 100 μ L of sample, add an internal standard (e.g., **5-Methyl-MDA-d5**).
- Perform protein precipitation by adding 300 μ L of cold acetonitrile.

- Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of mobile phase A.

b) Instrumentation and Conditions:

- Liquid Chromatograph: Shimadzu Nexera X2 UHPLC system (or equivalent)
- Mass Spectrometer: SCIEX QTRAP 6500+ (or equivalent)
- Column: C18 column (e.g., Phenomenex Kinetex C18, 2.6 μ m, 100 Å, 100 x 2.1 mm)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Gradient:
 - 0-1 min: 5% B
 - 1-5 min: 5% to 95% B
 - 5-7 min: 95% B
 - 7.1-9 min: 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Ion Source: Electrospray Ionization (ESI), positive mode
- IonSpray Voltage: 5500 V
- Temperature: 500 °C

- Curtain Gas: 35 psi
- Collision Gas: Nitrogen

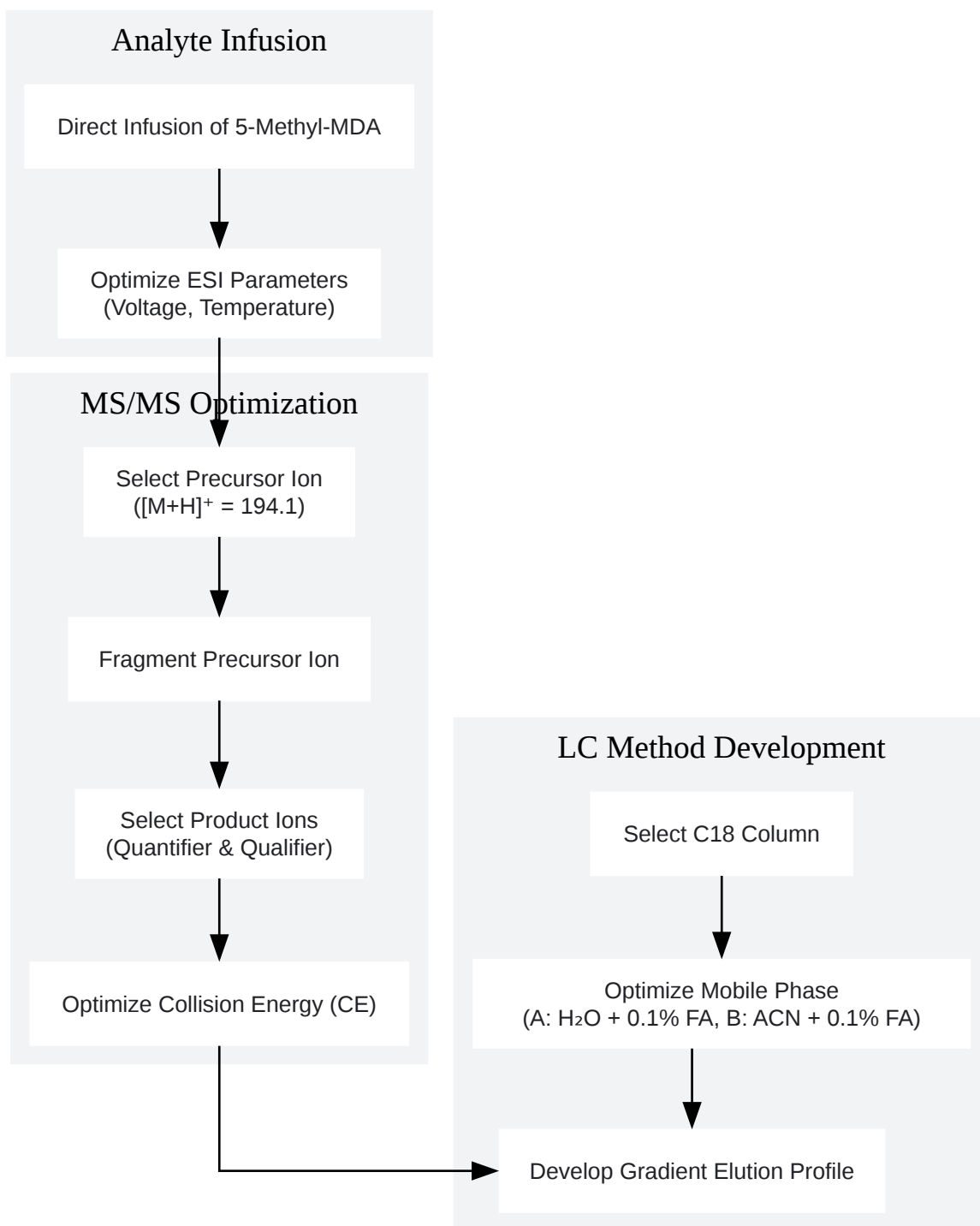
For quantitative analysis, Multiple Reaction Monitoring (MRM) is employed. The precursor ion is the protonated molecule $[M+H]^+$, and product ions are generated through collision-induced dissociation.

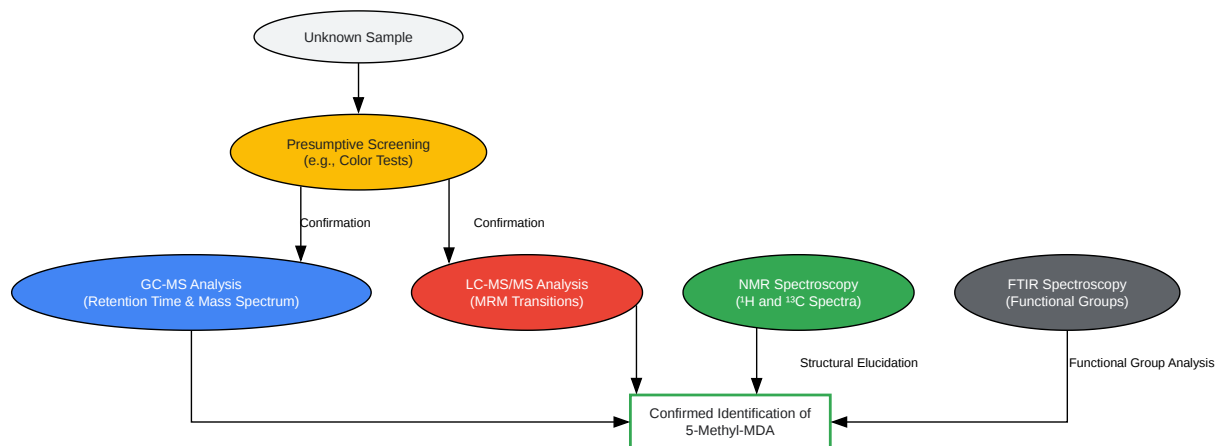
Table 2: Predicted LC-MS/MS MRM Transitions for **5-Methyl-MDA**

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
5-Methyl-MDA	194.1	163.1	135.1	25
5-Methyl-MDA-d5 (IS)	199.1	168.1	140.1	25

Note: The quantifier and qualifier ions are predicted based on the fragmentation of similar amphetamine structures. The collision energy would need to be optimized for the specific instrument used.

Logical Flow for LC-MS/MS Method Development





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